

Application Note: Electrophilic Iodination of Nona-1,3-diene

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Compound of Interest

Compound Name: 1-Iodonona-1,3-diene

Cat. No.: B15416656

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Introduction

The iodination of conjugated dienes is a fundamental reaction in organic synthesis, providing access to versatile diiodoalkene derivatives. These products can serve as key intermediates in various transformations, including cross-coupling reactions, eliminations, and nucleophilic substitutions. This application note describes a detailed experimental procedure for the electrophilic iodination of nona-1,3-diene. The reaction proceeds via an electrophilic addition mechanism, where molecular iodine adds across the conjugated system to yield a mixture of 1,2- and 1,4-addition products.^{[1][2][3][4]} The protocol provided is suitable for laboratory-scale synthesis and can be adapted for related conjugated diene substrates.

Reaction Principle

The electrophilic addition of iodine to a conjugated diene like nona-1,3-diene is initiated by the attack of the π -electrons of the diene on an iodine molecule.^{[1][5]} This leads to the formation of a resonance-stabilized allylic carbocation intermediate.^{[2][3][4]} The subsequent nucleophilic attack by an iodide ion can occur at either of the two electrophilic carbon centers of the carbocation, resulting in the formation of 3,4-diiodo-non-1-ene (1,2-addition product) and 1,4-diiodo-non-2-ene (1,4-addition product). The ratio of these products can be influenced by the reaction conditions, such as temperature and solvent.

Experimental Protocol

Materials:

- Nona-1,3-diene (95%+)
- Iodine (I₂) crystals (99.8%+)
- Dichloromethane (CH₂Cl₂, anhydrous)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexane (for chromatography)
- Ethyl acetate (for chromatography)

Procedure:

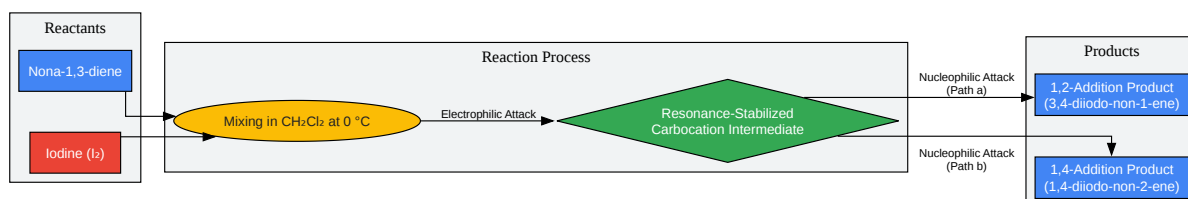
- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve nona-1,3-diene (1.24 g, 10 mmol) in 20 mL of anhydrous dichloromethane. Cool the flask to 0 °C using an ice bath.

- **Preparation of Iodine Solution:** In a separate flask, prepare a solution of iodine (2.54 g, 10 mmol) in 30 mL of anhydrous dichloromethane.
- **Addition of Iodine:** Transfer the iodine solution to a dropping funnel and add it dropwise to the stirred solution of nona-1,3-diene over a period of 30 minutes. Maintain the reaction temperature at 0 °C during the addition.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) using a hexane/ethyl acetate solvent system.
- **Quenching:** Upon completion of the reaction, quench the excess iodine by adding saturated aqueous sodium thiosulfate solution dropwise until the brown color of the solution disappears.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with 50 mL of saturated aqueous sodium bicarbonate solution and 50 mL of brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to separate the isomeric products.

Data Presentation

Reagent/Product	Molecular Weight (g/mol)	Amount (mmol)	Mass/Volume	Yield (%)
Nona-1,3-diene	124.23	10	1.24 g	-
Iodine (I ₂)	253.81	10	2.54 g	-
Dichloromethane	-	-	50 mL	-
Combined Products	378.04	-	-	~85

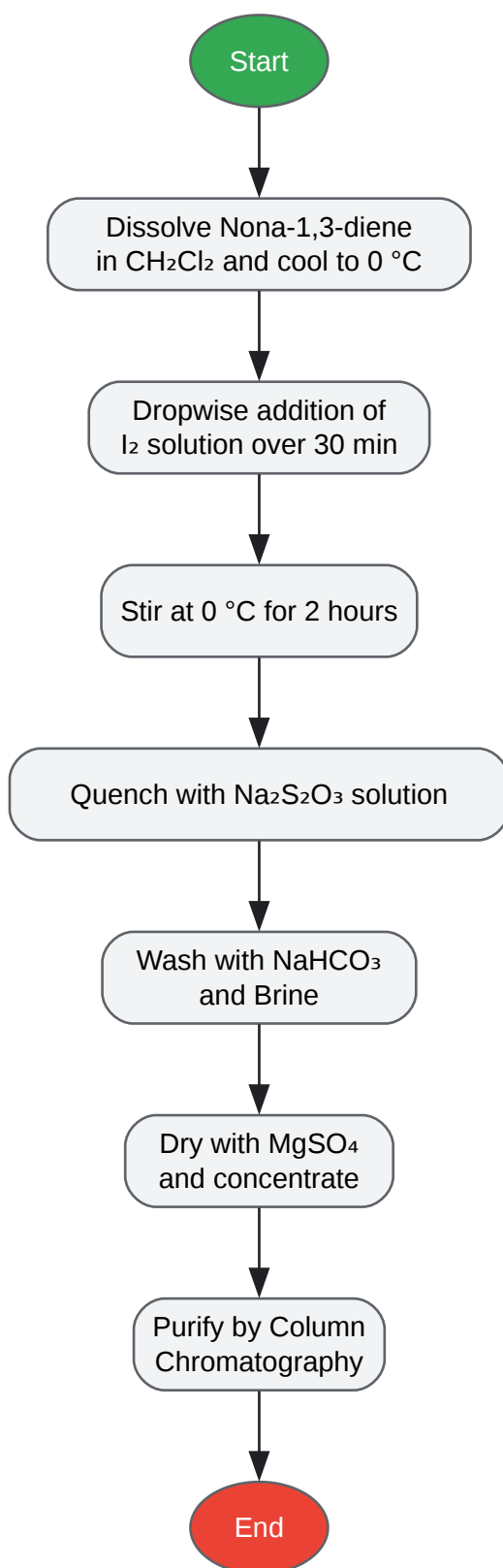
Logical Relationship Diagram



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Caption: Iodination of Nona-1,3-diene Reaction Pathway.

Experimental Workflow Diagram



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Caption: Experimental Workflow for Iodination.

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